

Proper Disposal of Metol: A Guide for Laboratory Professionals

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Metol, also known as p-methylaminophenol sulfate, is a common developing agent in photography and a substance used in various laboratory applications. Due to its hazardous properties, it is imperative that researchers, scientists, and drug development professionals adhere to strict disposal procedures to ensure personal safety and environmental protection. Improper disposal can lead to skin sensitization, organ damage upon repeated exposure, and significant harm to aquatic ecosystems.[1][2]

Immediate Safety and Handling for Disposal

Before initiating the disposal process, ensure that appropriate personal protective equipment (PPE) is worn. This includes chemical-resistant gloves, safety goggles or glasses, and a lab coat.[2][3] All handling of **Metol** waste should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or fumes.[3][4]

Step-by-Step Disposal Procedure

The guiding principle for **Metol** disposal is to treat it as a hazardous waste. Under no circumstances should **Metol** or its solutions be poured down the drain.[5] Its high toxicity to aquatic life necessitates containment and specialized treatment.[2]

- Waste Collection:
 - Solid Metol Waste: Collect unused or expired Metol powder in its original container or a clearly labeled, sealed, and compatible waste container.[5] Contaminated items such as



weighing paper, gloves, or paper towels should be double-bagged in clear plastic bags, sealed, and labeled as hazardous waste.[5]

 Metol Solutions: Aqueous solutions containing Metol should be collected in a dedicated, leak-proof, and clearly labeled hazardous waste container.[6] Do not mix Metol solutions with other chemical waste streams, particularly organic solvents, unless specifically permitted by your institution's waste management guidelines.[5]

Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."[5][7]
- The label must also include the full chemical name ("Metol" or "p-methylaminophenol sulfate") and a clear indication of its hazards (e.g., "Toxic," "Environmental Hazard").[2][6]

Storage:

- Store the sealed and labeled waste containers in a designated satellite accumulation area,
 which is typically a fume hood or a ventilated cabinet.[3][6]
- Ensure that the storage area is away from incompatible materials such as strong acids and bases.[3]
- · Arranging for Pickup and Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest documentation.[7] Metol is classified for transport under UN number 3077, as an environmentally hazardous substance, solid, n.o.s.[1][8]

Hazard and Disposal Data Summary

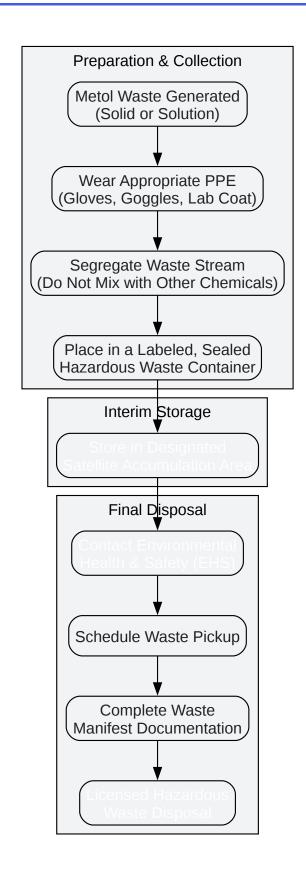


| Parameter | Classification/Information | Source |
|--------------------------------|--|-----------|
| Acute Toxicity (Oral) | Category 4, Harmful if swallowed. | [1][2] |
| Skin Sensitization | Category 1, May cause an allergic skin reaction. | [1][2] |
| Specific Target Organ Toxicity | Category 2, May cause damage to organs through prolonged or repeated exposure. | [1][2] |
| Aquatic Hazard (Acute) | Category 1, Very toxic to aquatic life. | [1][2] |
| Aquatic Hazard (Chronic) | Very toxic to aquatic life with long lasting effects. | [2] |
| UN Number | 3077 | [1][8] |
| Proper Shipping Name | ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. | [8] |
| Disposal Recommendation | Dispose of as hazardous waste. Do not release to the environment. | [1][3][4] |

Metol Disposal Workflow

The following diagram outlines the decision-making and operational process for the proper disposal of **Metol** waste in a laboratory setting.





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Caption: Workflow for the safe disposal of **Metol** waste.



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